

Application Notes and Protocols for TTAB-Based Cell Lysis

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Compound of Interest

Compound Name:

Tetradecyltrimethylammonium
bromide

Cat. No.:

B1668421

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Introduction

Tetradecyltrimethylammonium bromide (TTAB) is a cationic surfactant increasingly utilized in life sciences for the disruption of cellular membranes to facilitate the release of intracellular contents. Its amphipathic nature, possessing both a hydrophilic head and a hydrophobic tail, allows it to effectively solubilize the lipid bilayer of cell membranes. This property makes TTAB a valuable tool for the extraction of proteins and other cellular components for downstream analysis in various research and drug development applications. These application notes provide a detailed protocol for the preparation of a TTAB-based lysis solution and its application in cell lysis for protein extraction.

Data Presentation

The following table summarizes the key quantitative data for the preparation and use of the TTAB Lysis Buffer.

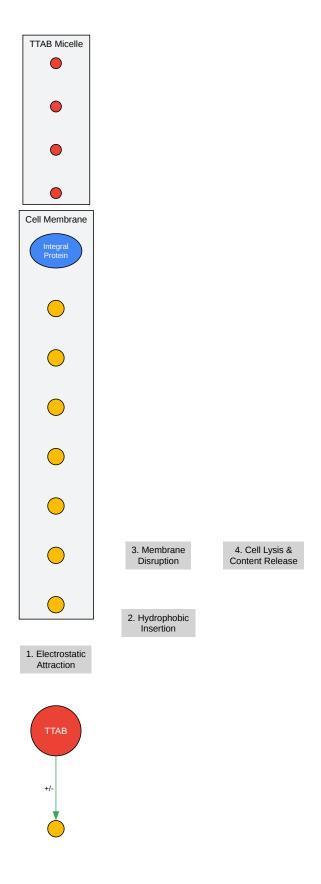


Parameter	Value	Notes
TTAB Stock Solution Concentration	10% (w/v)	Prepared in deionized water.
TTAB Lysis Buffer Concentration	2% (w/v)	Final concentration in the working lysis buffer.
Tris-HCI Concentration	100 mM	Provides buffering capacity to maintain pH.
EDTA Concentration	20 mM	Chelates divalent cations, inhibiting nucleases.
NaCl Concentration	1.4 M	Aids in the removal of polysaccharides.
Protease Inhibitor Cocktail	1X	Added fresh to prevent protein degradation.
Recommended Storage (Stock Solution)	4°C for up to 1 month	For longer storage, aliquots can be stored at -20°C.[1]
Recommended Storage (Lysis Buffer)	4°C for up to 1 week	Prepare fresh for optimal performance.

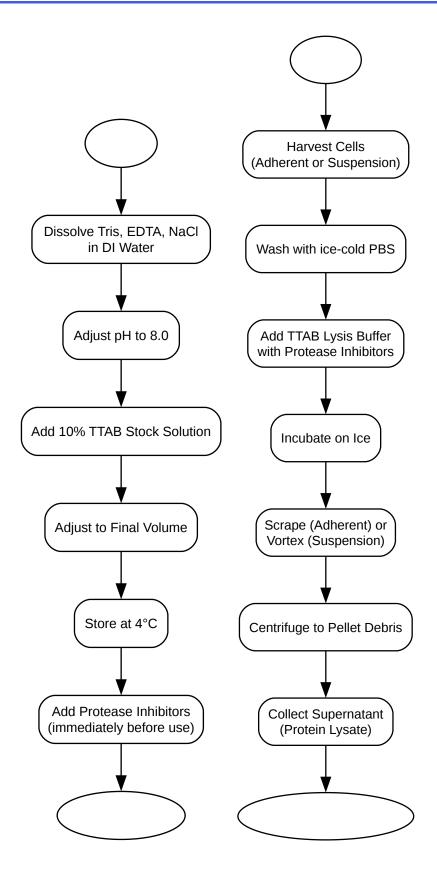
Mechanism of TTAB-Induced Cell Lysis

TTAB, as a cationic surfactant, disrupts the cell membrane through a multi-step process. The positively charged headgroup of the TTAB molecule is electrostatically attracted to the negatively charged components of the cell membrane, such as phospholipids and integral membrane proteins.[2][3] This initial interaction facilitates the insertion of the hydrophobic tail of the TTAB molecule into the lipid bilayer.[3] As more TTAB molecules accumulate within the membrane, they disrupt the native lipid-lipid and lipid-protein interactions, leading to the formation of micelles and the eventual solubilization of the membrane.[3][4] This process results in the release of the cell's cytoplasmic contents.









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